

Application Notes and Protocols: Hdac8-IN-11

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Compound of Interest

Compound Name: *Hdac8-IN-11*

Cat. No.: *B15542359*

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Introduction

Hdac8-IN-11 is a potent and selective inhibitor of Histone Deacetylase 8 (HDAC8), a class I HDAC enzyme.[1] HDACs are crucial epigenetic regulators that catalyze the removal of acetyl groups from lysine residues of both histone and non-histone proteins.[2] Dysregulation of HDAC8 activity is implicated in various diseases, including cancer, making it a significant target for therapeutic intervention.[3][4] These application notes provide detailed information on the solubility of **Hdac8-IN-11** in Dimethyl Sulfoxide (DMSO), protocols for its preparation and use in common assays, and an overview of its relevant signaling pathways.

Physicochemical Properties and Solubility

Hdac8-IN-11 is a solid compound with the molecular formula $C_{22}H_{19}NO_3$ and a molecular weight of 345.39 g/mol.[1] It is crucial to understand its solubility for the preparation of stock solutions for in vitro and in vivo studies.

Solubility Data

The solubility of **Hdac8-IN-11** has been determined in DMSO, a common solvent for preparing stock solutions of small molecule inhibitors. The data from various suppliers is summarized

below for easy comparison.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50	144.76	Ultrasonic and gentle warming (up to 60°C) may be required to achieve this concentration.[5]
DMSO	100	~289.5	Requires ultrasonic treatment to dissolve. [6]
DMSO	55	159.24	Sonication is recommended for dissolution.[7]

Note: The molecular weight of 345.39 g/mol was used for the conversion to molar concentration.

Experimental Protocols

Preparation of Hdac8-IN-11 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Hdac8-IN-11** in DMSO.

Materials:

- **Hdac8-IN-11** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or sonicator (optional)

Procedure:

- Determine the desired stock concentration: Based on the solubility data, a stock solution of 10 mM to 50 mM in DMSO is readily achievable. For this protocol, we will prepare a 10 mM stock solution.
- Calculate the required amounts:
 - To prepare 1 mL of a 10 mM stock solution, you will need 3.45 mg of **Hdac8-IN-11** (Molecular Weight = 345.39 g/mol).
 - Calculation: $0.010 \text{ mol/L} * 0.001 \text{ L} * 345.39 \text{ g/mol} = 0.00345 \text{ g} = 3.45 \text{ mg}$.
- Weighing the compound: Carefully weigh 3.45 mg of **Hdac8-IN-11** powder and place it in a sterile microcentrifuge tube.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Hdac8-IN-11** powder.
 - Vortex the tube for 1-2 minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, gentle warming in a 37-60°C water bath or sonication for a few minutes can be used to aid dissolution.[5] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the DMSO stock solution is stable for at least one year.[5]

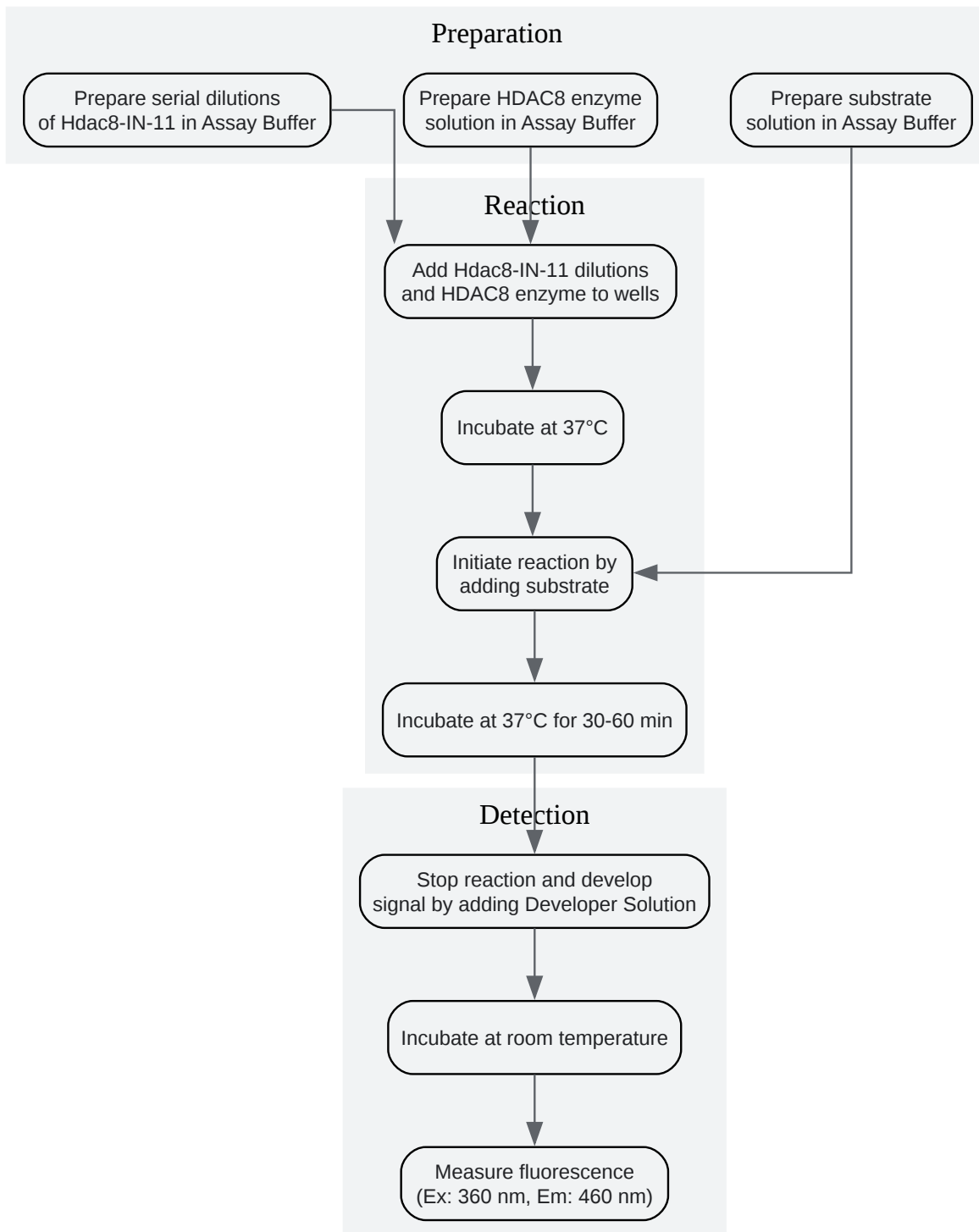
In Vitro HDAC8 Inhibition Assay

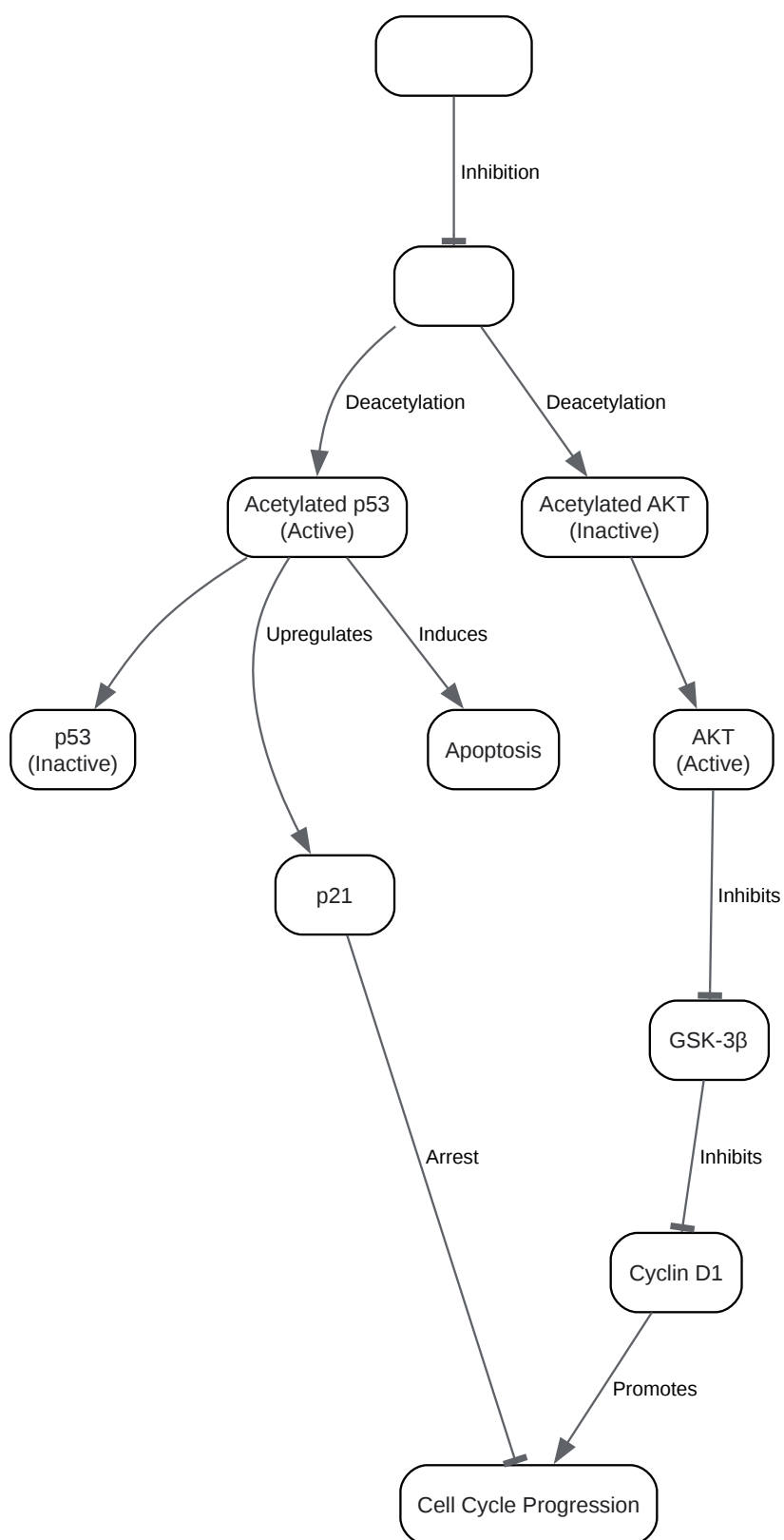
This protocol provides a general workflow for assessing the inhibitory activity of **Hdac8-IN-11** on recombinant HDAC8 enzyme.

Materials:

- Recombinant human HDAC8 enzyme
- HDAC8 fluorogenic substrate (e.g., Ac-Arg-His-Lys-Lys(Ac)-AMC)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- **Hdac8-IN-11** stock solution (e.g., 10 mM in DMSO)
- Developer solution (containing a protease like trypsin and a stop solution like Trichostatin A)
- 96-well black microplate
- Fluorescence microplate reader

Workflow Diagram:





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